

Navigating the Safe Disposal of (S,S)-BMS-984923: A Procedural Guide

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Compound of Interest

Compound Name: (S,S)-BMS-984923

CAS No.: 1375755-46-6

Cat. No.: B12400551

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The proper disposal of the research chemical **(S,S)-BMS-984923**, a potent and selective silent allosteric modulator of mGluR5, is crucial for maintaining laboratory safety and environmental integrity.^[1] As a compound utilized in drug development and scientific research, adherence to established protocols for chemical waste management is paramount. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **(S,S)-BMS-984923**, based on general best practices for laboratory chemical waste.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **(S,S)-BMS-984923** is foundational to its safe handling and disposal.

Property	Value
Chemical Name	(4R,5R)-5-(2-chlorophenyl)-4-(5-(phenylethynyl)pyridin-3-yl)oxazolidin-2-one[1][2]
Synonyms	BMS-984923, ALX-001[2]
Chemical Formula	C ₂₂ H ₁₅ ClN ₂ O ₂ [1][3]
Molecular Weight	374.82 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C[1]

Step-by-Step Disposal Protocol

The following protocol outlines the essential steps for the safe disposal of **(S,S)-BMS-984923** and materials contaminated with it. The primary principle is to treat all forms of this research chemical as hazardous waste.

1. Waste Identification and Segregation:

- **Unused Product:** Any unwanted, expired, or surplus **(S,S)-BMS-984923** must be treated as chemical waste. It should not be disposed of down the drain or in regular trash.[4][5][6]
- **Contaminated Materials:** All materials that have come into contact with **(S,S)-BMS-984923** are to be considered contaminated waste. This includes, but is not limited to:
 - Gloves
 - Pipette tips
 - Vials and other containers
 - Bench paper and absorbent materials

- Solutions: Any solutions containing **(S,S)-BMS-984923** must be collected for chemical waste disposal.[6]

2. Use of Appropriate Waste Containers:

- Liquid Waste: Collect all liquid waste containing **(S,S)-BMS-984923** in a chemically resistant container with a secure, screw-on cap. Ensure the container is leak-proof.[5][6]
- Solid Waste: Dispose of contaminated solid materials, such as gloves, pipette tips, and empty vials, in a designated, puncture-resistant container or a clearly labeled bag specifically for chemical waste.[4][6] For chemically contaminated broken glass, use a labeled, puncture-resistant sharps container.[4]

3. Labeling of Waste Containers:

- Properly label all waste containers with the words "Hazardous Waste." [6]
- The label must clearly identify the full chemical name: "**(S,S)-BMS-984923**."
- Indicate the major components and their approximate concentrations if it is a mixed waste stream.
- Ensure the date of waste accumulation is clearly marked on the container.

4. Safe Storage of Chemical Waste:

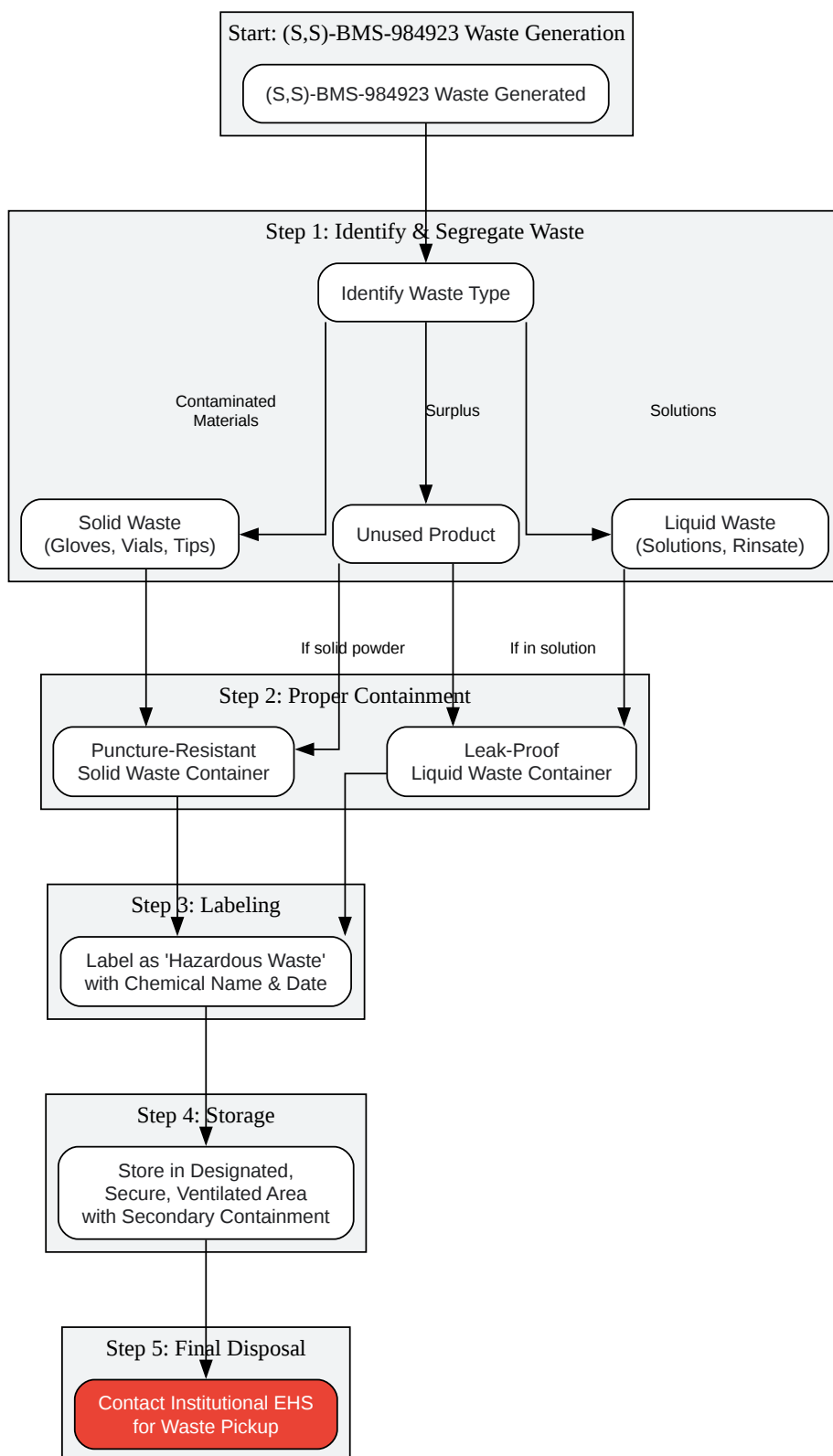
- Store all waste containers in a designated, well-ventilated, and secure area.
- This storage area should be known to all laboratory personnel and be subject to regular inspection by your institution's Environmental Health and Safety (EHS) department.
- Ensure that waste containers are kept closed except when adding waste.[5]
- Use secondary containment for all liquid hazardous waste to prevent spills.[5]
- Never mix incompatible wastes.[5]

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.[6]
- Follow all institutional procedures for requesting a hazardous waste pickup. This may involve submitting an online request form.[4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(S,S)-BMS-984923**.



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Disposal workflow for **(S,S)-BMS-984923**.

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